

Technical Guide: Physical Properties of Ethyl Nonafluorovalerate

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Compound of Interest

Compound Name: *Ethyl perfluoropentanoate*

Cat. No.: *B1332108*

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Introduction

Ethyl nonafluorovalerate (CAS No. 424-36-2) is a highly fluorinated organic compound with applications in various scientific fields, including pharmaceuticals and materials science.^[1] Its unique properties, imparted by the extensive fluorination, make it a subject of interest for researchers. This technical guide provides a comprehensive overview of the key physical properties of Ethyl nonafluorovalerate, detailed experimental protocols for their determination, and an exploration of the structure-property relationships.

Chemical Structure and Identifying Information

- Chemical Name: Ethyl nonafluorovalerate^{[1][2][3]}
- Synonyms: Ethyl perfluorovalerate, Nonafluorovaleric acid ethyl ester, Perfluorovaleric acid ethyl ester^{[1][2][3]}
- Molecular Formula: C₇H₅F₉O₂^[1]
- Molecular Weight: 292.10 g/mol ^{[1][4]}
- CAS Number: 424-36-2^{[1][2][3][4]}

Physical Properties

The physical characteristics of Ethyl nonafluorovalerate are summarized in the table below. These properties are crucial for its handling, application, and for predicting its behavior in various chemical and physical processes.

Property	Value	Units	Conditions
Appearance	Colorless to almost colorless clear liquid	-	Ambient
Purity	>98.0%	% (by GC)	-
Boiling Point	110	°C	at 627 mmHg
Density	1.48	g/cm ³	at 20°C
Refractive Index	1.31	-	at 20°C
Flash Point	24	°C	-
Melting Point	Not Applicable	-	-

Data sourced from multiple chemical suppliers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Solubility

Quantitative solubility data for Ethyl nonafluorovalerate in common laboratory solvents is not readily available in the literature. However, based on the principle of "like dissolves like," its solubility behavior can be inferred from its highly fluorinated structure.

Fluorinated compounds, often referred to as "fluorous," exhibit limited miscibility with many common organic solvents and are typically immiscible with water. They tend to dissolve well in other fluorinated solvents. Therefore, Ethyl nonafluorovalerate is expected to have low solubility in polar solvents like water and alcohols, and potentially limited solubility in non-polar hydrocarbon solvents. It is likely to be miscible with other perfluorinated or highly fluorinated liquids.

Experimental Protocols

The following sections detail the general methodologies for determining the key physical properties of liquid compounds like Ethyl nonafluorovalerate.

Determination of Boiling Point

The boiling point can be determined using a micro-boiling point method.

Apparatus:

- Thiele tube or similar heating apparatus
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heat source (e.g., Bunsen burner or heating mantle)
- Sample of Ethyl nonafluorovalerate

Procedure:

- A small amount of the liquid sample is placed in the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The test tube is attached to a thermometer and placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is removed, and the liquid is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

The density of a liquid can be determined by measuring its mass and volume.

Apparatus:

- Pycnometer or a graduated cylinder and an analytical balance
- Thermometer
- Sample of Ethyl nonafluorovalerate

Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured.
- A known volume of the liquid is added to the pycnometer or graduated cylinder.
- The mass of the container with the liquid is measured.
- The temperature of the liquid is recorded.
- The density is calculated by dividing the mass of the liquid by its volume.

Determination of Refractive Index

The refractive index is measured using a refractometer.

Apparatus:

- Abbe refractometer or a digital refractometer
- Constant temperature water bath
- Sample of Ethyl nonafluorovalerate
- Dropper

Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- The prism of the refractometer is cleaned and dried.
- A few drops of the liquid sample are placed on the prism.
- The prism is closed, and the sample is allowed to equilibrate to the desired temperature (e.g., 20°C) using the water bath.
- The refractive index is read from the instrument's scale or digital display.

Purity Determination by Gas Chromatography (GC)

The purity of Ethyl nonafluorovalerate is typically assessed using gas chromatography.

Apparatus:

- Gas chromatograph equipped with a Flame Ionization Detector (FID)
- Appropriate capillary column (e.g., a non-polar or medium-polarity column)
- Carrier gas (e.g., helium, nitrogen)
- Syringe for sample injection
- Sample of Ethyl nonafluorovalerate dissolved in a suitable solvent

Procedure:

- The GC is set up with appropriate parameters for the column, oven temperature program, injector temperature, and detector temperature.
- A dilute solution of the sample is prepared in a volatile solvent.
- A small volume of the sample solution is injected into the GC.
- The resulting chromatogram is analyzed. The area of the main peak corresponding to Ethyl nonafluorovalerate is compared to the total area of all peaks to determine the purity.

Structure Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

The chemical structure of Ethyl nonafluorovalerate can be confirmed using ^1H NMR, ^{13}C NMR, and ^{19}F NMR spectroscopy.

Apparatus:

- NMR spectrometer
- NMR tube
- Deuterated solvent (e.g., CDCl_3)
- Sample of Ethyl nonafluorovalerate

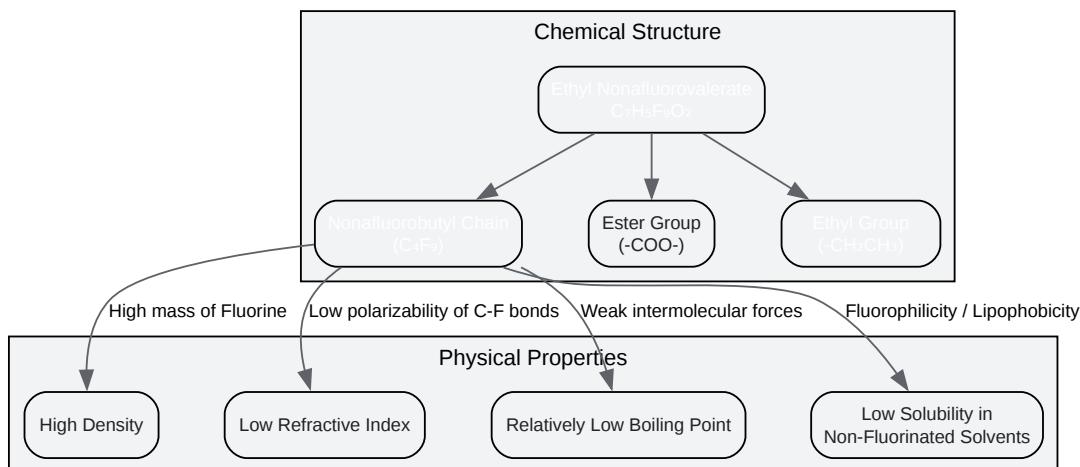
Procedure:

- A small amount of the sample is dissolved in a deuterated solvent in an NMR tube.
- The appropriate NMR spectra (^1H , ^{13}C , ^{19}F) are acquired.
- The chemical shifts, integration, and coupling patterns in the spectra are analyzed to confirm the presence of the ethyl group and the nonafluorobutyl chain, and their connectivity to the ester functional group.

Structure-Property Relationship

The physical properties of Ethyl nonafluorovalerate are significantly influenced by its highly fluorinated structure.

Structure-Property Relationship of Ethyl Nonafluorovalerate

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Caption: Relationship between the structural components of Ethyl nonafluorovalerate and its key physical properties.

The perfluorinated chain leads to weak intermolecular van der Waals forces, resulting in a relatively low boiling point for its molecular weight. The high mass of the nine fluorine atoms contributes significantly to its high density. The low polarizability of the C-F bonds results in a low refractive index. The "flourous" nature of the C₄F₉ group makes it poorly soluble in many conventional organic solvents.

Safety and Handling

Ethyl nonafluorovalerate is a flammable liquid and vapor.^{[1][2][3][4]} It is also reported to cause skin and serious eye irritation.^{[2][3][4]}

GHS Hazard Statements:

- H226: Flammable liquid and vapor.[2][3][4]
- H315: Causes skin irritation.[2][3][4]
- H319: Causes serious eye irritation.[2][3][4]

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[1][3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[1]

It is essential to handle this compound in a well-ventilated area, using appropriate personal protective equipment (PPE), and to take precautions against static discharge.[1][4] Store in a cool, well-ventilated place.[1][4]

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